

Application Note: 3-Indazol-1-yl-propionic Acid in Fragment-Based Drug Discovery

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Compound of Interest

Compound Name: 3-Indazol-1-yl-propionic acid

CAS No.: 247128-24-1

Cat. No.: B1298811

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Executive Summary

3-Indazol-1-yl-propionic acid (3-IPA) represents a strategic "anchor fragment" in modern drug discovery. Unlike simple heteroaromatic rings, 3-IPA provides a bifunctional scaffold: it delivers the privileged indazole pharmacophore (a bioisostere of indole and purine) while simultaneously offering a propionic acid tail. This tail serves two critical functions: it acts as a solubilizing group during initial fragment screening (increasing

for NMR/SPR) and provides a versatile synthetic handle (COOH) for rapid elaboration into larger lead compounds.

This guide details the synthesis, physicochemical profiling, and application of 3-IPA as a seed fragment for targeting kinases (e.g., AXL, CDK) and protein-protein interactions (PPIs).

Physicochemical Profile & "Rule of 3" Compliance

For fragment libraries, adherence to the "Rule of 3" (Ro3) is essential to ensure room for chemical elaboration. 3-IPA is an exemplary Ro3 fragment.

Property	Value	Ro3 Criteria	Status
Molecular Weight	190.20 Da	< 300 Da	✓ Pass
cLogP	~1.6	< 3.0	✓ Pass
H-Bond Donors	1 (COOH)	< 3	✓ Pass
H-Bond Acceptors	3 (N, N, O)	< 3	⚠ Borderline (Acceptable)
Rotatable Bonds	3	< 3	✓ Pass
PSA (Polar Surface Area)	~50 Å ²	< 60 Å ²	✓ Pass

Key Insight: The carboxylic acid moiety is often ionized at physiological pH, significantly improving solubility (>1 mM) required for ligand-observed NMR screening (STD-NMR).

Synthesis Protocol: Regioselective Access to 3-IPA

The primary challenge in synthesizing 3-IPA is controlling the regioselectivity of the alkylation. Indazole tautomerizes between 1H- and 2H-forms.^[1] Alkylation can occur at N1 (thermodynamic product) or N2 (kinetic product).

Objective: Selective synthesis of the N1-isomer via Aza-Michael addition.

Materials

- 1H-Indazole (Reagent Grade)
- Methyl Acrylate or Ethyl Acrylate (Michael Acceptor)
- Base: DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene) or
- Solvent: Acetonitrile (ACN) or DMF
- Hydrolysis Reagents: LiOH, THF/Water

Step-by-Step Methodology

Phase 1: The Aza-Michael Addition (N1-Selectivity)

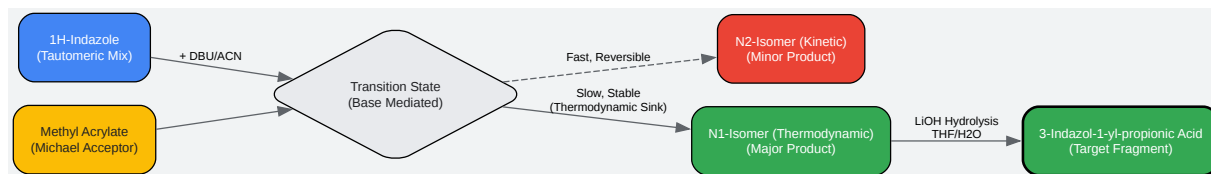
- Preparation: In a round-bottom flask, dissolve 1H-Indazole (1.0 eq) in Acetonitrile (0.5 M concentration).
- Activation: Add DBU (0.5 eq). Note: DBU acts as a nucleophilic catalyst and base, promoting the thermodynamic N1-addition.
- Addition: Dropwise add Methyl Acrylate (1.5 eq) over 10 minutes to prevent polymerization.
- Reaction: Reflux at 80°C for 12 hours.
 - Process Check: Monitor via TLC (Hexane:EtOAc 7:3). N1-product is typically less polar than the N2-isomer.
- Workup: Evaporate solvent. Redissolve residue in EtOAc, wash with 0.1M HCl (to remove DBU), then Brine. Dry over .
- Purification: Flash column chromatography.
 - N1-Isomer (Major): Elutes second (more stable).
 - N2-Isomer (Minor): Elutes first.

Phase 2: Ester Hydrolysis

- Dissolve the N1-ester intermediate in THF:Water (3:1).
- Add LiOH (2.0 eq) and stir at Room Temperature for 4 hours.
- Acidify to pH 3 with 1M HCl. The 3-IPA product will often precipitate as a white solid.
- Filter and dry. Recrystallize from Ethanol if necessary.

Pathway Visualization

The following diagram illustrates the bifurcation between N1 and N2 pathways and the thermodynamic preference for the target molecule.



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Caption: Reaction pathway showing thermodynamic selection of the N1-isomer (3-IPA) over the kinetic N2-isomer.

Application Note: Fragment Elaboration Strategies

Once 3-IPA is identified as a hit (e.g., binding to a kinase hinge region or an allosteric pocket), it must be "grown" to increase affinity.

Strategy A: Amide Coupling (The "Tail" Vector)

The carboxylic acid is a ready-made handle for parallel synthesis.

- Reagents: HATU or T3P (Propylphosphonic anhydride) + Diverse Amines.
- Target Space: This vector usually points towards the solvent front. Attaching solubilizing groups (morpholines, piperazines) or H-bond acceptors here can improve pharmacokinetics without disrupting the core binding.

Strategy B: C3-Functionalization (The "Core" Vector)

The C3 position of the indazole ring is electronically active but requires specific activation.

- Protocol: Direct lithiation of the N1-protected indazole is possible but risky with the ester/acid present.
- Recommended Route: Use 3-iodo-1H-indazole as the starting material for the Michael addition instead of unsubstituted indazole.

- Result: You obtain 3-iodo-3-IPA.
- Elaboration: Use Suzuki-Miyaura coupling at the C3-iodine to introduce aryl/heteroaryl groups (e.g., targeting the hydrophobic back-pocket of a kinase).

Screening Workflow: Ligand-Observed NMR

Because 3-IPA is a small fragment, its binding affinity (

) will likely be in the millimolar range (0.5 - 5 mM). Surface Plasmon Resonance (SPR) or Saturation Transfer Difference (STD) NMR are required for detection.

STD-NMR Protocol for 3-IPA:

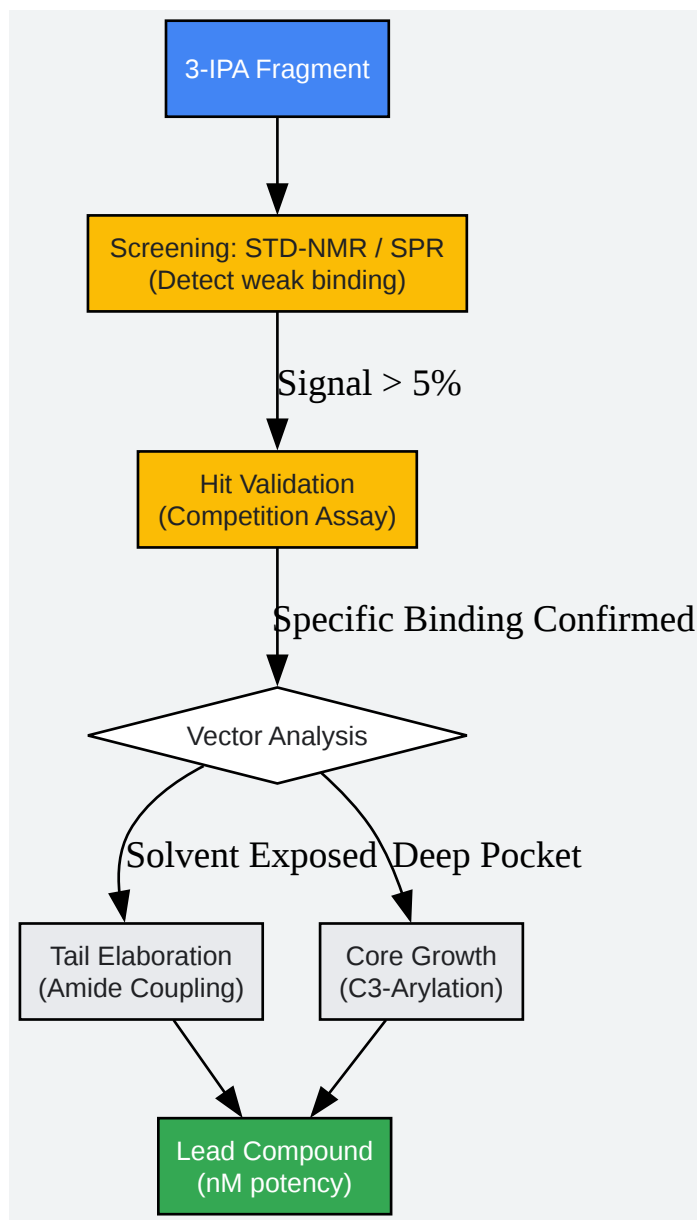
- Sample Prep: 500

3-IPA + 5

Target Protein (100:1 ratio) in

buffer.

- Pulse Sequence: On-resonance irradiation (-0.5 ppm, protein methyls) vs. Off-resonance (30 ppm).
- Readout: Difference spectrum. Signals from the indazole protons (H3, H4-H7) will appear if the molecule binds.
 - Note: The propionic acid protons may show lower STD effects if the tail remains flexible in the solvent.



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Caption: Decision tree for evolving the 3-IPA fragment into a lead compound based on binding orientation.

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